

4-Valerylphenol: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 4-Valerylphenol

Cat. No.: B1679879

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Abstract

4-Valerylphenol, also known as 4'-hydroxyvalerophenone, is an acylphenol that serves as a versatile intermediate in organic synthesis and a key building block in the development of novel therapeutic agents. Its structure, combining a hydrophilic phenolic group with a moderately lipophilic pentanoyl chain, provides a unique scaffold for modulating the pharmacokinetic and pharmacodynamic properties of drug candidates. This technical guide offers an in-depth exploration of the chemical structure, physicochemical properties, synthesis, and analytical characterization of **4-Valerylphenol**. Furthermore, it discusses its applications in drug discovery, grounded in established medicinal chemistry principles, and provides essential safety and handling protocols for laboratory use.

Introduction: The Strategic Importance of Phenolic Scaffolds in Drug Design

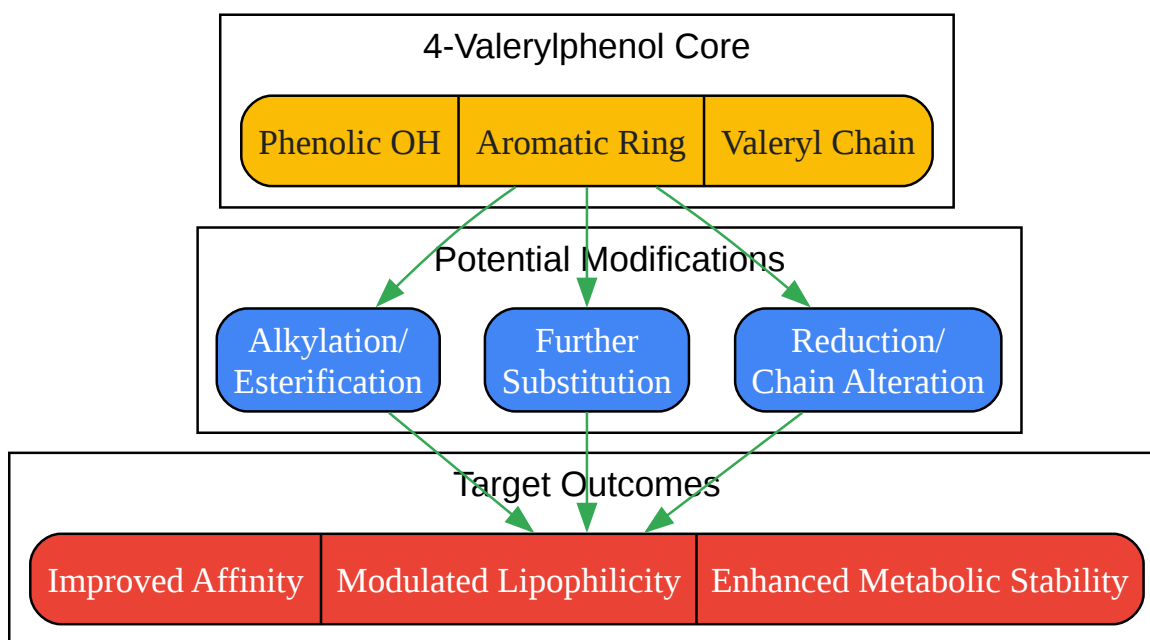
Phenolic compounds are foundational motifs in a vast number of biologically active molecules and approved pharmaceuticals.^{[1][2]} The hydroxyl group can act as a critical hydrogen bond donor and acceptor, anchoring ligands to their biological targets. However, the phenol moiety is often susceptible to rapid phase II metabolism (glucuronidation or sulfation), leading to poor oral bioavailability and short half-life, which presents a significant challenge in drug development.^{[1][2]} Acylphenols, such as **4-Valerylphenol**, represent a strategically important

subclass. The introduction of an acyl group modulates the electronic properties of the phenolic ring and introduces an additional point for synthetic diversification. Understanding the nuanced characteristics of **4-Valerylphenol** is therefore crucial for medicinal chemists aiming to optimize phenolic scaffolds for enhanced therapeutic efficacy.^[1]

Chemical Structure and Physicochemical Properties

The molecular architecture of **4-Valerylphenol** dictates its chemical behavior and potential biological interactions.

Chemical Structure Diagram



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References

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